

Technical Guide: NMR Characterization of 4-Methyl-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Methyl-3-nitrobenzaldehyde

CAS No.: 31680-07-6

Cat. No.: B1271188

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Executive Summary

4-Methyl-3-nitrobenzaldehyde is a critical intermediate in the synthesis of dihydropyridine calcium channel blockers and various agrochemicals. Its structural integrity is defined by the interplay between the electron-withdrawing nitro (

) and aldehyde (

) groups, and the electron-donating methyl (

) group.

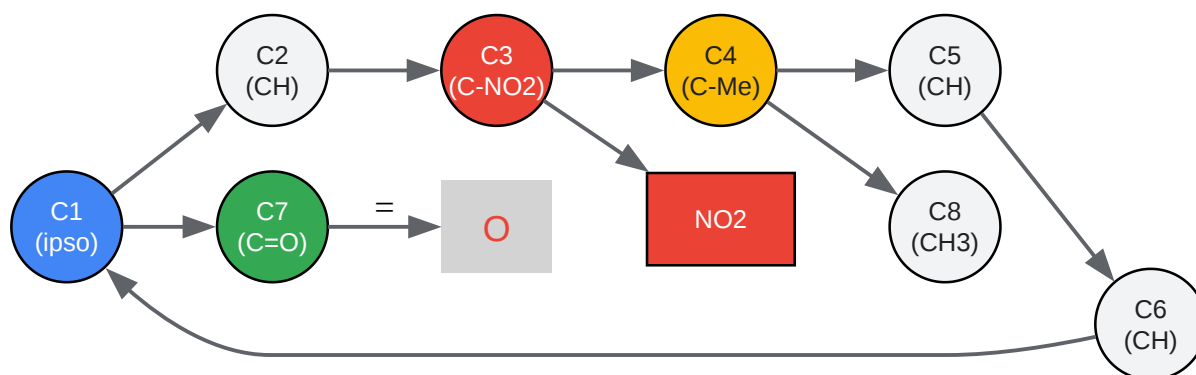
This guide provides a rigorous assignment of the carbon-13 nuclear magnetic resonance (

NMR) spectrum.^[1] It synthesizes theoretical substituent chemical shift (SCS) additivity rules with empirical data from analogous polysubstituted benzene systems to provide high-confidence chemical shift ranges.

Structural Analysis & Numbering Strategy

To ensure accurate spectral assignment, we utilize a systematic numbering scheme where the aldehyde carbon is attached to C1.[1]

Molecular Architecture (Graphviz Visualization)[1]



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Figure 1: Connectivity diagram of **4-Methyl-3-nitrobenzaldehyde** showing the numbering scheme used for NMR assignment.

NMR Chemical Shift Assignments

The following assignments are derived from substituent chemical shift (SCS) additivity principles applied to the benzene base value (

), corrected for steric compression and electronic "push-pull" effects observed in nitro-toluene derivatives.

Solvent:

(Reference:

) or

(Reference:

).[1] Field Strength: Standardized to

or higher.

Carbon No. [1] [2] [3] [4] [5] [6] [7] [8]	Type	Predicted Shift (, ppm)	Assignment Logic & Electronic Effects
C7		190.0 – 192.5	Carbonyl. Highly deshielded. Typical benzaldehyde range (). [1] The meta-nitro group adds a slight deshielding effect (). [1]
C3		148.0 – 150.0	Ipso-Nitro. The group is strongly deshielding at the attachment point (vs benzene).
C4		137.0 – 139.0	Ipso-Methyl. Deshielded by the methyl group () and the para-aldehyde (), but shielded by the ortho-nitro effect ().
C6		134.0 – 136.0	Aromatic CH. Deshielded by the ortho-aldehyde group () and strongly deshielded by the para-nitro group (

).[1]

Ipso-Aldehyde.
Deshielded by

C1

133.0 – 135.0

(
, but shielded by the
para-methyl group (
).

Aromatic CH. Located
ortho to methyl (

C5

130.0 – 132.0

) and meta to both
electron-withdrawing
groups.[1] Relatively
unperturbed.

Aromatic CH.
"Sandwiched"
position.[1] While
ortho to

C2

122.0 – 125.0

is deshielding, the
ortho-nitro effect on

is typically shielding (
, moving this peak
upfield.

Methyl. Typical
benzylic methyl
region.[1] Slight
deshielding may occur
due to steric
compression from the
ortho-nitro group.[1]

C8

20.0 – 21.5

Mechanistic Insight: The Ortho-Nitro Effect

Researchers often misidentify C2 and C6.^[1] While C2 is physically between two electron-withdrawing groups (EWGs), in

NMR, the nitro group exerts a shielding effect on the ortho carbons (approx

), contrary to its deshielding effect on protons (

NMR).^[1] Therefore, C2 appears significantly upfield of C6.^[1]

Experimental Protocol: Sample Preparation

To obtain high-resolution spectra suitable for publication or regulatory submission, follow this self-validating protocol.

Reagents

- Analyte: **4-Methyl-3-nitrobenzaldehyde** (
purity).^[9]
- Solvent:
(
) with
(Tetramethylsilane) as internal standard.^[1]
 - Note: If the compound exhibits poor solubility or peak broadening due to stacking, switch to
.^[1]

Workflow

- Massing: Weigh
of analyte into a clean vial.
 - Why:

is only

naturally abundant.^[1] High concentration is required to visualize quaternary carbons (C1, C3, C4) within a reasonable scan time.^[1]

- Solvation: Add

of

. Vortex until fully dissolved.^[1]

- QC Check: Solution must be clear yellow.^[1] Particulates will degrade field homogeneity (shimming).^[1]
- Filtration (Optional but Recommended): Filter through a glass wool plug directly into the NMR tube to remove microscopic solids.^[1]

- Acquisition Parameters (Standard

Instrument):

- Pulse Sequence: Proton-decoupled

(e.g., zgpg30).

- Scans (NS): Minimum 1024 scans (approx. 30-60 mins).

- Relaxation Delay (D1):

.

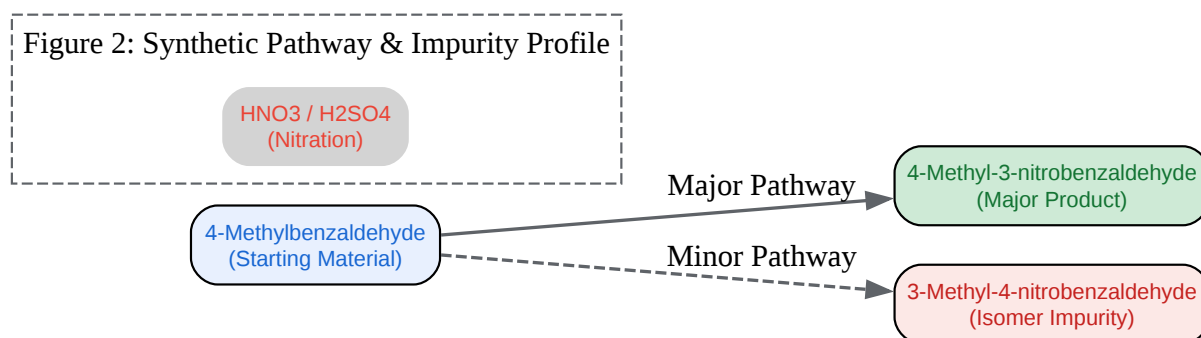
- Correction: If quaternary carbons (C3, C4) are missing, increase D1 to
to allow full relaxation of nuclei with no attached protons.

Synthetic Context & Troubleshooting

Understanding the synthesis helps identify common impurities in the spectrum.^[1]

Synthesis Route: Nitration of 4-Methylbenzaldehyde

The primary synthesis involves the electrophilic aromatic substitution (nitration) of 4-methylbenzaldehyde (p-tolualdehyde).



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Figure 2: Nitration pathway showing the potential formation of regional isomers.

Quality Control: Identifying Impurities

- Starting Material (4-Methylbenzaldehyde): Look for a missing C-NO₂ peak at and a shift in the carbonyl peak.
- Isomer (3-Methyl-4-nitrobenzaldehyde): This isomer (CAS: 18515-67-8) is a common byproduct.
 - Diagnostic: Check the methyl peak.^{[1][3][6][8][10]} If you see a secondary methyl peak slightly shifted (e.g., in or distinct shift), repurify via recrystallization (Ethanol/Water).^[1]

References

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- PubChem.Compound Summary: **4-Methyl-3-nitrobenzaldehyde**.

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